

Disperse Orange 1 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Orange 1

Cat. No.: B1670848

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Disperse Orange 1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Orange 1, a monoazo dye, is characterized by its 4-anilino-4'-nitroazobenzene structure. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this compound. All quantitative data is presented in a structured format for clarity and comparative analysis.

Chemical Structure and Identification

Disperse Orange 1 is an organic compound classified as an azo dye. Its chemical structure consists of a diphenylamine moiety linked to a 4-nitrophenyl group through an azo bridge.

IUPAC Name: 4-[(4-nitrophenyl)diazenyl]-N-phenylaniline^[1]

CAS Number: 2581-69-3^{[1][2][3][4]}

Molecular Formula: C₁₈H₁₄N₄O₂

Canonical SMILES: C1=CC=C(C=C1)NC2=CC=C(C=C2)N=NC3=CC=C(C=C3)--INVALID-LINK--[O-]

InChI Key: YFVXLROHJBSEDW-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **Disperse Orange 1** are crucial for understanding its behavior in various applications, from dyeing textiles to its potential use in research. These properties are summarized in the table below.

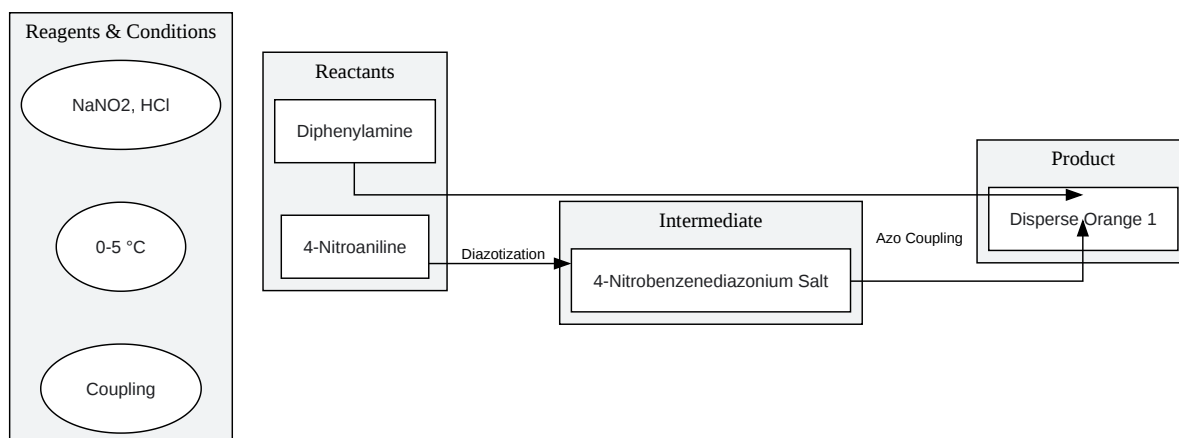
Property	Value	Source
Molecular Weight	318.33 g/mol	
Appearance	Brownish to dark purple solid powder	
Melting Point	151-160 °C	
Boiling Point	457.5 - 535 °C (estimate)	
Water Solubility	0.4775 µg/L (at 25 °C)	
Solubility	Soluble in most organic solvents; slightly soluble in DMSO and Methanol (sonicated)	
UV-Vis Absorption Maximum (λ _{max})	483 nm	
Colour Index	11080	

Synthesis of Disperse Orange 1

The synthesis of **Disperse Orange 1** is a classic example of an azo coupling reaction. The overall process involves two main stages: the diazotization of 4-nitroaniline and the subsequent coupling of the resulting diazonium salt with diphenylamine.

Synthesis Pathway

The chemical transformation for the synthesis of **Disperse Orange 1** can be visualized as follows:



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Caption: Synthesis pathway of **Disperse Orange 1** via diazotization and azo coupling.

Experimental Protocol

This protocol details the laboratory-scale synthesis of **Disperse Orange 1**.

Materials:

- 4-Nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)

- Diphenylamine
- Ethanol
- Ice
- Distilled water

Procedure:

Step 1: Diazotization of 4-Nitroaniline

- In a 250 mL beaker, dissolve 1.73 g (0.01 mol) of 4-nitroaniline in 10 mL of concentrated hydrochloric acid with continuous stirring until complete dissolution.
- In a separate beaker, prepare a solution of 2 M sodium nitrite by dissolving 1.38 g of NaNO₂ in 20 mL of distilled water. Cool this solution to below 5°C in an ice bath.
- Slowly add the 4-nitroaniline solution to the cold sodium nitrite solution while maintaining the temperature below 5°C with constant stirring. This will form the 4-nitrobenzenediazonium salt solution.

Step 2: Coupling Reaction

- In a separate 500 mL beaker, dissolve 1.69 g (0.01 mol) of diphenylamine in a minimal amount of ethanol.
- Slowly add the freshly prepared, cold diazonium salt solution to the diphenylamine solution with vigorous stirring. Maintain the temperature of the reaction mixture below 5°C using an ice bath.
- A colored precipitate of **Disperse Orange 1** will begin to form. Continue stirring the mixture for 30-60 minutes in the ice bath to ensure the completion of the coupling reaction.

Step 3: Isolation and Purification

- Filter the resulting precipitate using a Buchner funnel.

- Wash the crude product with cold distilled water to remove any unreacted salts and acids.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain purified **Disperse Orange 1**.
- Dry the purified product in a desiccator or a vacuum oven at a low temperature.

Applications

Disperse Orange 1 is primarily used as a disperse dye for coloring synthetic fibers such as polyester, nylon, and acetate. Its non-ionic nature and low water solubility make it suitable for application from an aqueous dispersion. It is also used in hair dye formulations. In a research context, its photoisomeric properties, specifically the trans-cis isomerization upon photo-relaxation, make it a useful compound for flash photolysis experiments.

Safety and Toxicology

Disperse Orange 1 is considered a contact allergen and may cause skin sensitization. It is classified as a questionable carcinogen with experimental tumorigenic data. When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x). Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.

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